

# Introduction to the Hamiltonian of the t-J model

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An In-depth Technical Guide to the Hamiltonian of the t-J Model

## Introduction

In the field of condensed matter physics, understanding the behavior of strongly correlated electron systems is a paramount challenge. These systems, where electron-electron interactions are significant and cannot be ignored, exhibit a rich variety of phenomena, including unconventional superconductivity, Mott insulating states, and complex magnetic orders. The t-J model, first derived by Józef Spalek and Andrzej M. Oleś, serves as a cornerstone for the theoretical investigation of such systems. It is particularly renowned as a potential microscopic theory for high-temperature superconductivity in cuprate materials, which arise from doping antiferromagnetic Mott insulators.<sup>[1]</sup>

This guide provides a detailed exploration of the t-J model's Hamiltonian, its theoretical origins, its key parameters, and the experimental techniques used to probe the physical systems it describes. It is intended for researchers and scientists seeking a comprehensive understanding of this fundamental model.

## The Hamiltonian of the t-J Model

The t-J model is fundamentally an effective Hamiltonian derived from the Hubbard model in the strong-coupling limit, where the on-site Coulomb repulsion  $U$  is much larger than the electron hopping energy  $t$  ( $U \gg t$ ).<sup>[1][2]</sup> This condition physically corresponds to a strong energetic penalty for two electrons occupying the same lattice site. The model operates on a Hilbert space that explicitly excludes this double occupancy.

The Hamiltonian is expressed as:

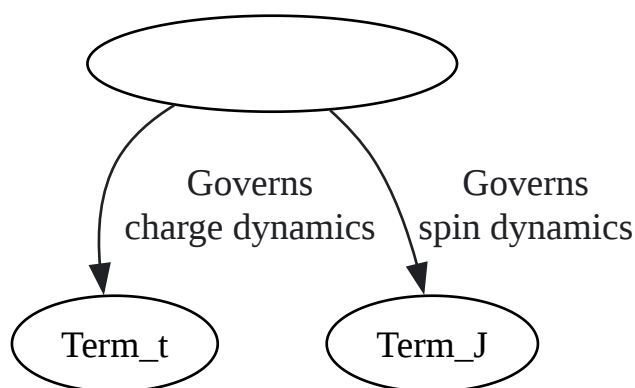
$$H = -t \sum_{\langle i,j \rangle, \sigma} (\tilde{c}^\dagger_{i\sigma} \tilde{c}_{j\sigma} + \text{h.c.}) + J \sum_{\langle i,j \rangle} (\mathbf{S}_i \cdot \mathbf{S}_j - \frac{1}{4} n_{i\uparrow} n_{i\downarrow})$$

Where:

- $\langle i,j \rangle$ : Denotes a summation over nearest-neighbor sites on a lattice, typically a two-dimensional square lattice for cuprates.
- $t$ : The hopping integral, representing the kinetic energy of an electron moving from site  $j$  to an adjacent site  $i$ .<sup>[2]</sup>
- $J$ : The antiferromagnetic exchange coupling, which arises from virtual hopping processes in the strong-coupling limit. It is related to the Hubbard parameters by  $J = 4t^2/U$ .
- $\tilde{c}^\dagger_{i\sigma}$ ,  $\tilde{c}_{j\sigma}$ : These are projected fermionic creation and annihilation operators for an electron with spin  $\sigma$  at site  $i$  or  $j$ . The tilde signifies that they act only on the subspace of states with no doubly occupied sites.
- $\mathbf{S}_i$ : The spin- $1/2$  operator at site  $i$ .
- $n_i$ : The particle number operator at site  $i$ .
- h.c.: Stands for the Hermitian conjugate of the first term.

The Hamiltonian consists of two primary components that compete with each other:

- The Kinetic Term (t-term): This term describes the hopping of electrons between neighboring lattice sites. This movement is the source of electrical conductivity. In the context of doped Mott insulators, this term describes the motion of holes through the lattice.
- The Potential Term (J-term): This term is equivalent to the Heisenberg model for antiferromagnetism.<sup>[1]</sup> It describes the energetic favorability of having adjacent electron spins aligned in opposite directions (antiferromagnetic order). This spin-spin interaction is the origin of the magnetic properties of the parent Mott insulating state.<sup>[3]</sup>



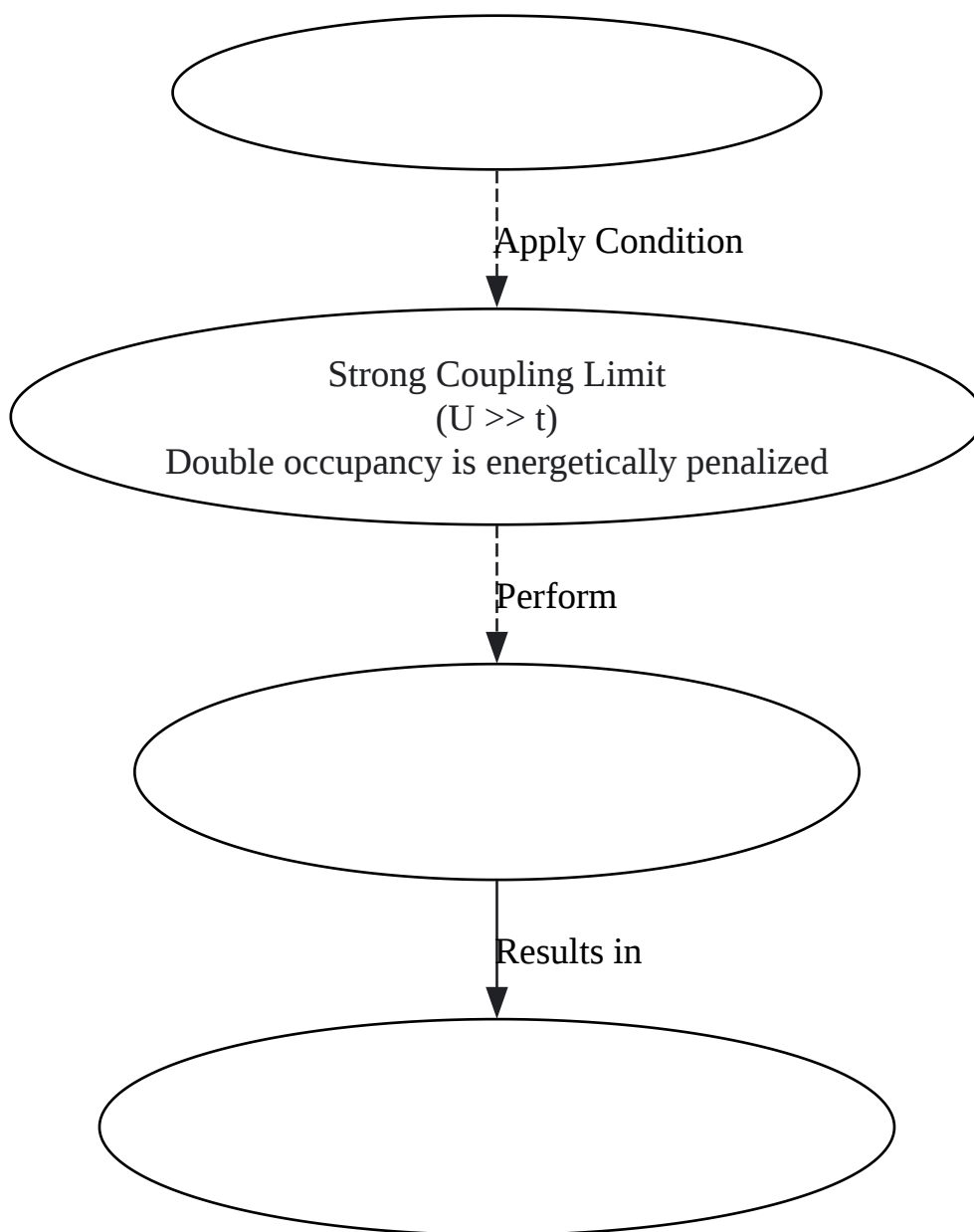
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## Derivation from the Hubbard Model

The t-J model is not a fundamental Hamiltonian but rather an effective theory derived from the single-band Hubbard model under the condition of strong correlation ( $U \gg t$ ). The Hubbard model is given by:

$$H_{\text{Hubbard}} = -t \sum_{\langle i,j \rangle, \sigma} (c_{i\sigma}^\dagger c_{j\sigma} + \text{h.c.}) + U \sum_i n_{i\uparrow} n_{i\downarrow}$$

Here,  $U$  represents the on-site Coulomb repulsion energy. When  $U$  is very large, states with doubly occupied sites are energetically unfavorable. The derivation of the t-J model involves a canonical transformation to project out these high-energy, doubly-occupied states, resulting in an effective Hamiltonian that acts only on the low-energy subspace of singly-occupied or empty sites. This transformation yields the Heisenberg spin-exchange term as a second-order perturbation in  $t/U$ .<sup>[4]</sup>



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## Model Parameters for Cuprate Superconductors

The predictive power of the t-J model relies on using physically relevant values for the hopping integral  $t$  and the exchange coupling  $J$ . These parameters can be determined from experimental measurements or ab initio calculations. For high-temperature cuprate superconductors, the ratio  $J/t$  is a critical factor that determines the ground state properties.[5]

Compound Family	Hopping (t) [eV]	Exchange (J) [meV]	Ratio (J/t)	Optimal Tc [K]
La <sub>2</sub> CuO <sub>4</sub> (LSCO)	~0.42 - 0.55	~125 - 170	~0.24 - 0.40	~38
YBa <sub>2</sub> Cu <sub>3</sub> O <sub>7</sub> (YBCO)	~0.44	~125 - 176	~0.28 - 0.40	~93
Bi <sub>2</sub> Sr <sub>2</sub> CaCu <sub>2</sub> O <sub>8</sub> (BSCCO)	-	~120	-	~95

Note: Values are approximate and can vary based on the specific compound, doping level, and measurement or calculation technique.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Studies suggest that the emergence of high-T<sub>c</sub> superconductivity in monolayered cuprates occurs within a J/t regime of approximately 0.20 to 0.35.[\[5\]](#)[\[12\]](#)

## Experimental Probes and Protocols

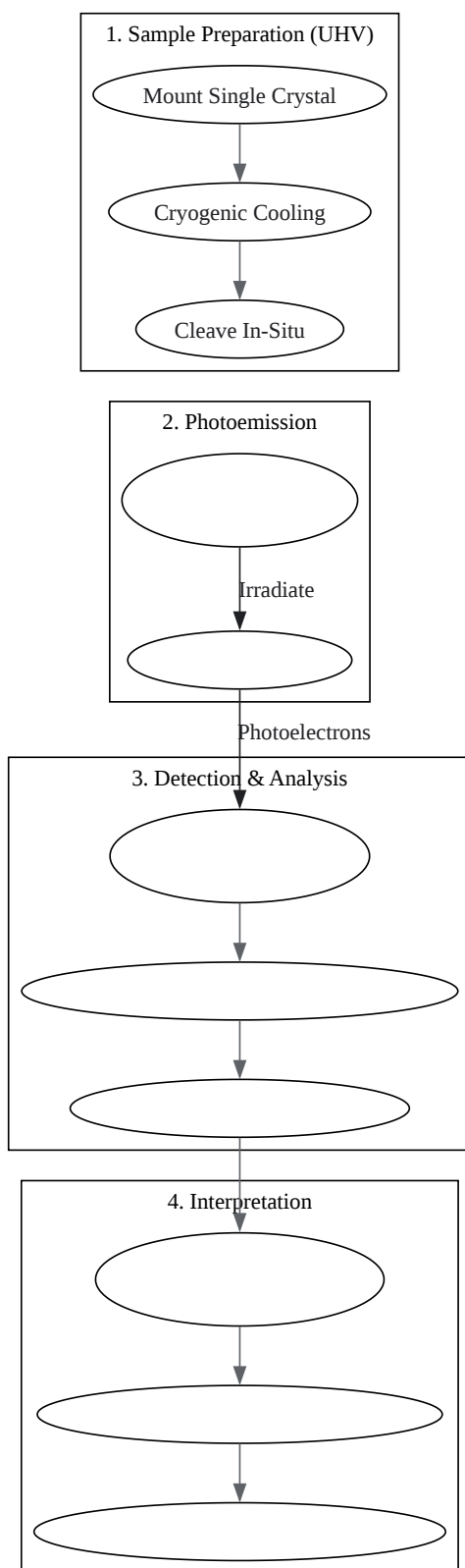
To validate the t-J model and understand the materials it describes, sophisticated experimental techniques are required to probe their electronic and magnetic properties.

### Angle-Resolved Photoemission Spectroscopy (ARPES)

ARPES is a powerful experimental technique that directly measures the single-particle spectral function  $A(k, \omega)$ , providing detailed information about the electronic band structure, the Fermi surface, and the nature of low-energy excitations.[\[13\]](#)[\[14\]](#) It has been a leading tool in studying cuprate superconductors.[\[13\]](#)

- Sample Preparation:
  - A high-quality single crystal of the material (e.g., BSCCO) is mounted on a sample holder within an ultra-high vacuum (UHV) chamber (pressure < 10<sup>-10</sup> torr).[\[15\]](#)
  - The sample is cooled to a precisely controlled cryogenic temperature, often below its superconducting transition temperature (T<sub>c</sub>).

- A clean, atomically flat surface is obtained by cleaving the crystal in situ (inside the vacuum) to prevent surface contamination.[15]
- Photoemission Process:
  - A monochromatic beam of high-energy photons (typically ultraviolet or soft X-rays) from a synchrotron light source or a UV lamp is focused onto the sample surface.[16]
  - The incident photons are absorbed by electrons in the material, and if the photon energy is sufficient to overcome the work function, electrons are ejected from the surface (the photoelectric effect).[16]
- Electron Detection and Analysis:
  - A hemispherical electron energy analyzer measures the kinetic energy ( $E_{\text{kin}}$ ) and the emission angles (polar angle  $\theta$ , azimuthal angle  $\phi$ ) of the photoemitted electrons.[15][16]
  - By conserving energy and momentum, the binding energy ( $E_B$ ) and the crystal momentum parallel to the surface ( $k_{\parallel}$ ) of the electron inside the solid can be reconstructed.[16]
- Data Interpretation:
  - By systematically varying the emission angles, one can map out the electronic band dispersion ( $E_B$  vs.  $k_{\parallel}$ ).
  - Measurements taken below  $T_c$  can directly visualize the opening of the superconducting gap, providing crucial information on its size and symmetry (e.g., the d-wave nature in cuprates).[14]
  - The width of the peaks in the energy spectra provides information on the quasiparticle lifetime and the strength of electron correlations.[13]



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## Inelastic Neutron Scattering (INS)

INS is a premier technique for probing magnetic correlations and excitations (such as magnons or spin fluctuations) in materials.[17] Since the neutron has a magnetic moment, it can scatter from magnetic moments within a crystal, transferring energy and momentum in the process. This makes it an ideal tool for directly investigating the J term of the t-J model.[18]

- Neutron Source and Monochromatization:
  - A high-flux beam of neutrons is generated at a nuclear reactor or a spallation source.
  - The beam is passed through a monochromator (a large single crystal) to select neutrons of a specific initial energy ( $E_i$ ) and momentum ( $k_i$ ).
- Sample Interaction:
  - The monochromatic neutron beam is directed onto a large single crystal of the sample material (e.g., LSCO, which can be grown in large sizes suitable for INS).[9]
  - The sample is maintained at a controlled temperature and, if required, within a high magnetic field.
- Scattering and Detection:
  - Neutrons scatter from the sample's atomic nuclei and unpaired electron spins.
  - A detector, positioned at a specific scattering angle, measures the final energy ( $E_f$ ) and momentum ( $k_f$ ) of the scattered neutrons.
- Data Interpretation:
  - The energy transfer ( $\hbar\omega = E_i - E_f$ ) and momentum transfer ( $\hbar Q = \hbar(k_i - k_f)$ ) to the sample are calculated.
  - By mapping the scattering intensity as a function of  $\hbar\omega$  and  $\hbar Q$ , one can determine the magnetic excitation spectrum  $S(Q, \omega)$ .



- In cuprates, INS has been crucial in observing the "hourglass" magnetic spectrum and the famous "resonant peak," a collective spin excitation that appears only in the superconducting state, providing strong evidence for the interplay between magnetism and superconductivity.<sup>[17][19]</sup>

## Conclusion

The t-J model provides a powerful, albeit simplified, framework for understanding the complex physics of strongly correlated electron systems. Its Hamiltonian, which elegantly captures the competition between electron motion and antiferromagnetic spin interactions, remains a central focus of theoretical and experimental research. By constraining the model with parameters derived from experiments like ARPES and INS on materials such as the cuprate superconductors, scientists continue to unravel the essential ingredients that give rise to some of the most fascinating and technologically promising phenomena in modern physics.

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